

Personal protective equipment for handling 3-Bromohexan-2-one

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Compound of Interest

Compound Name: 3-Bromohexan-2-one

Cat. No.: B1654935

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Essential Safety and Handling Guide for 3-Bromohexan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromohexan-2-one** (CAS No: 29584-99-4). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromohexan-2-one is classified as harmful if swallowed.^{[1][2][3]} Due to its chemical nature as a bromo-ketone, it should be handled with caution, assuming it may also be a skin and eye irritant. The following personal protective equipment is mandatory when handling this substance:

- **Eye Protection:** Chemical safety goggles and a full-face shield are necessary when there is a potential for splashing or aerosol generation.
- **Hand Protection:** Wear chemically resistant gloves, such as neoprene or nitrile rubber. Always inspect gloves for integrity before use and dispose of contaminated gloves according to laboratory protocols.

- **Body Protection:** A lab coat or chemical-resistant apron must be worn. For tasks with a higher risk of exposure, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If vapors or mists are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Quantitative Data Summary

While specific quantitative data for **3-Bromohexan-2-one** is limited, the following table summarizes available information and data for the closely related compound, 3-bromohexane, for reference.

Property	Value	Source
3-Bromohexan-2-one		
Molecular Formula	C6H11BrO	[1][4]
Molecular Weight	179.05 g/mol	[1][4]
GHS Classification	Acute Toxicity 4 (Oral)	[1][3]
3-Bromohexane (for reference)		
Boiling Point	144-146 °C	[5][6][7]
Flash Point	46 °C	[5][6][7]
Vapor Pressure	6.54 mmHg at 25°C	[5]

Note: Occupational Exposure Limits (OELs) for **3-Bromohexan-2-one** have not been established. General safe work practices for handling bromo-ketones should be strictly followed to minimize any potential exposure.

Operational and Handling Plan

Engineering Controls

- All work with **3-Bromohexan-2-one** should be conducted in a properly functioning chemical fume hood.

- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing: Use spark-proof tools and equipment. Ground and bond containers when transferring the substance to prevent static discharge.
- General Use: Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists. Prevent the formation of aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the work area.

Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency and Disposal Plan

Spill Response

In the event of a spill, follow the procedures outlined in the workflow diagram below.

Chemical Spill Response Workflow

First Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Plan

- All waste materials, including contaminated absorbents and personal protective equipment, must be disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Contact your institution's Environmental Health and Safety (EH&S) department for specific disposal procedures.

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References

- 1. 3-Bromohexan-2-one | C₆H₁₁BrO | CID 13807291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-BROMO 2-HEXANONE | 29584-99-4 [amp.chemicalbook.com]

- 3. Page loading... [wap.guidechem.com]
- 4. 3-BROMO 2-HEXANONE | CAS#:29584-99-4 | Chemsrsc [chemsrc.com]
- 5. chembk.com [chembk.com]
- 6. 3-bromohexane | 3377-87-5 [amp.chemicalbook.com]
- 7. 3-bromohexane CAS#: 3377-87-5 [m.chemicalbook.com]
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